

Personal protective equipment for handling Methyl 4-sulfamoylbenzoate

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Compound of Interest

Compound Name: Methyl 4-sulfamoylbenzoate

Cat. No.: B019069

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Essential Safety and Handling Guide for Methyl 4-sulfamoylbenzoate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols for handling **Methyl 4-sulfamoylbenzoate** (CAS No. 22808-73-7). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Hazard Identification and Classification

Methyl 4-sulfamoylbenzoate is classified as a hazardous substance. The primary risks associated with this chemical are outlined in the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals.

Hazard Class	GHS Hazard Statement	Description	Pictogram
Acute Toxicity (Oral)	H302	Harmful if swallowed.	GHS07
Skin Corrosion/Irritation	H315	Causes skin irritation.	GHS07
Serious Eye Damage/Eye Irritation	H319	Causes serious eye irritation.	GHS07
Specific Target Organ Toxicity (Single Exposure)	H335	May cause respiratory irritation.	GHS07

Signal Word:Warning^[1]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **Methyl 4-sulfamoylbenzoate** to minimize exposure and prevent injury.

Protection Type	Specific Recommendations
Eye and Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes are required.
Respiratory Protection	Use in a well-ventilated area. If dust or aerosols are generated, a NIOSH-approved respirator is necessary.

Safe Handling and Storage

Proper handling and storage are crucial to maintaining the integrity of the chemical and the safety of laboratory personnel.

Handling Procedures:

- **Engineering Controls:** Handle in a chemical fume hood to minimize inhalation exposure.
- **Personal Hygiene:** Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.
- **Avoidance:** Avoid contact with skin and eyes. Prevent the formation of dust and aerosols.

Storage Conditions:

- **Container:** Keep the container tightly closed.
- **Environment:** Store in a cool, dry, and well-ventilated area.
- **Atmosphere:** Store under an inert atmosphere at room temperature.[\[1\]](#)

First Aid Measures

In the event of exposure, immediate and appropriate first aid is critical.

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Wash skin with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.
Ingestion	Do not induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Plan

A clear and effective plan for managing spills and disposing of waste is essential for environmental and personal safety.

Spill Response:

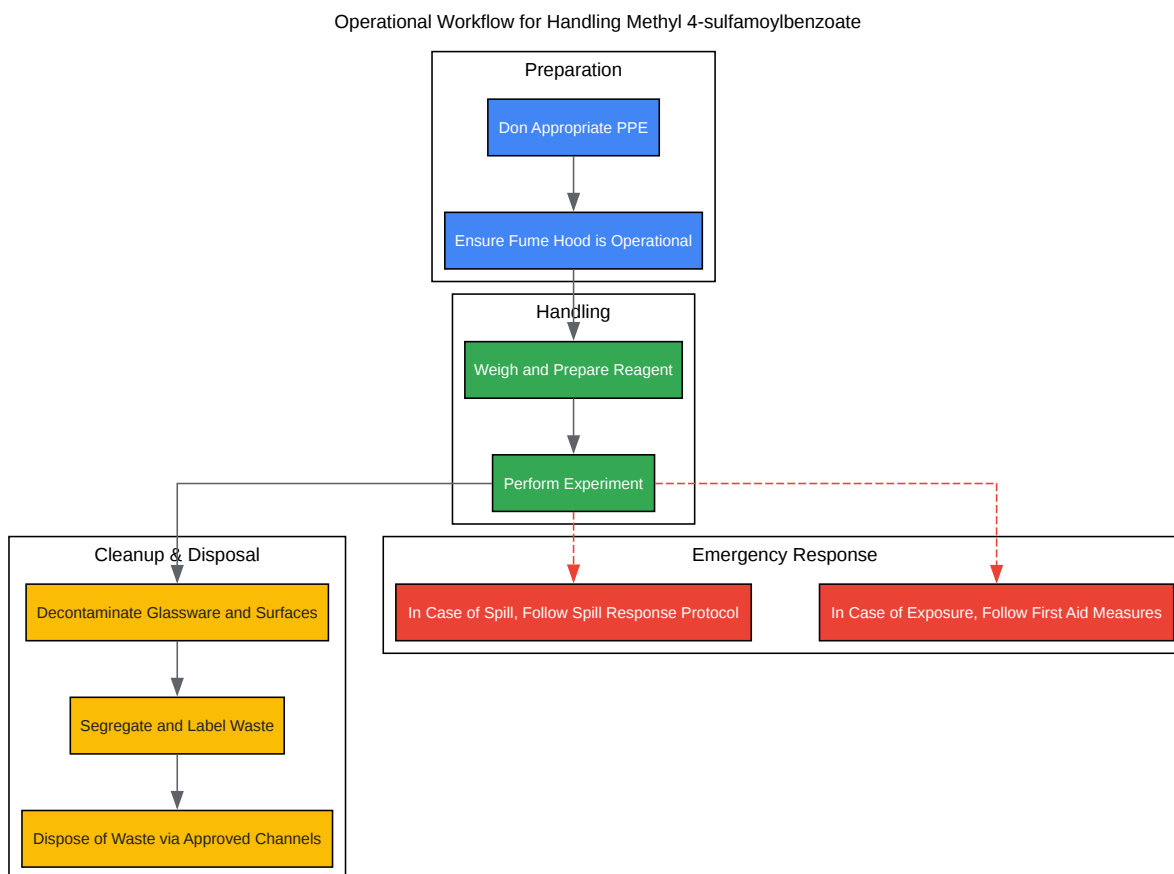
- Evacuate: Clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Contain: Use an absorbent material to contain the spill. Avoid generating dust.
- Collect: Carefully collect the spilled material into a designated, labeled waste container.
- Clean: Clean the spill area thoroughly with a suitable decontaminating agent.

Disposal Plan:

- Waste Classification: **Methyl 4-sulfamoylbenzoate** is considered hazardous waste.
- Containerization: Dispose of in a clearly labeled, sealed container.
- Regulatory Compliance: All disposal must be in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety office for specific guidance.

Operational Workflow

The following diagram illustrates the standard operational workflow for handling **Methyl 4-sulfamoylbenzoate**.



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Caption: Workflow for safe handling of **Methyl 4-sulfamoylbenzoate**.

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References

- 1. Methyl 4-sulfamoylbenzoate | 22808-73-7 [sigmaaldrich.com]
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